

Application Notes and Protocols: Staining Biological Samples with Acid Yellow 199

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Compound of Interest

Compound Name: Acid Yellow 199

Cat. No.: B15553251

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Disclaimer: The following application notes and protocols are a general guide based on the chemical properties of **Acid Yellow 199** and standard histological staining principles. No specific, validated protocols for the use of **Acid Yellow 199** in biological sample staining were found in the available literature. Researchers should optimize these generalized procedures for their specific applications.

Introduction

Acid Yellow 199, also known by its Colour Index name, is an acid dye with the chemical formula $C_{19}H_{15}N_4NaO_6S$.^[1] As an anionic dye, it is expected to bind to cationic (acidophilic) components in biological tissues, such as proteins in the cytoplasm, connective tissue, and muscle fibers. Its bright yellow color suggests potential utility as a counterstain in various histological staining methods.

Chemical and Physical Properties

A summary of the key properties of **Acid Yellow 199** is provided in the table below.

Property	Value	Reference
Chemical Formula	C19H15N4NaO6S	[1]
Molecular Weight	450.40 g/mol	[1]
CAS Number	70865-20-2	[1][2]
Appearance	Yellow Powder	[1]
Odor	Odorless	[1]

Safety and Handling Precautions

Acid Yellow 199 presents several hazards that require appropriate safety measures in a laboratory setting.[1][3]

Hazard	Precautionary Measures	Reference
Harmful if swallowed	Do not ingest. If swallowed, give 2-4 cupfuls of milk or water and seek immediate medical attention.	[1]
Eye Irritation	Wear appropriate protective eyeglasses or chemical safety goggles. In case of contact, immediately flush eyes with plenty of water for at least 15 minutes.	[1]
Skin Irritation	May cause skin irritation in sensitive individuals and may cause an allergic skin reaction. Wear appropriate protective gloves. Flush skin with plenty of soap and water if contact occurs.	[1][3]
Respiratory Irritation	Avoid breathing dust. Use in a well-ventilated area or with a chemical fume hood.	[1]
Aquatic Hazard	Harmful to aquatic life with long-lasting effects. Avoid release to the environment.	[3]

Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, gloves, and a lab coat, when handling **Acid Yellow 199**.[\[1\]](#)

General Staining Principles and Hypothetical Protocols

While specific protocols for **Acid Yellow 199** are not available, a generalized workflow for its use as a cytoplasmic stain in histology can be proposed. The mechanism of action for acid

dyes involves the electrostatic attraction between the anionic dye molecules and the cationic groups of proteins in the tissue.



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Caption: Generalized workflow for histological staining incorporating **Acid Yellow 199**.

Hypothetical Protocol for Paraffin-Embedded Sections

This protocol is a template and requires optimization.

Reagents:

- **Acid Yellow 199** stock solution (e.g., 0.5% - 1% w/v in distilled water with 0.5% acetic acid). The optimal concentration and pH will need to be determined empirically.
- Hematoxylin solution (e.g., Harris or Mayer's)
- Acid alcohol (e.g., 1% HCl in 70% ethanol)
- Scott's Tap Water substitute (or equivalent bluing agent)
- Graded alcohols (70%, 95%, 100%)
- Xylene (or a xylene substitute)
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:

- Immerse slides in xylene to remove paraffin.
- Rehydrate through a series of graded alcohols to water.
- Nuclear Staining:
 - Stain with hematoxylin to stain cell nuclei.
 - Rinse in water.
 - Differentiate in acid alcohol to remove excess hematoxylin.
 - Rinse in water.
 - Blue in Scott's Tap Water to turn the nuclei blue/purple.
 - Rinse in water.
- Cytoplasmic Staining with **Acid Yellow 199**:
 - Immerse slides in the **Acid Yellow 199** solution. Incubation time will need to be optimized (e.g., 1-5 minutes).
 - Rinse briefly in a weak acid solution (e.g., 0.5% acetic acid) to remove excess dye.
 - Rinse in water.
- Dehydration, Clearing, and Mounting:
 - Dehydrate slides through graded alcohols.
 - Clear in xylene.
 - Mount with a permanent mounting medium.

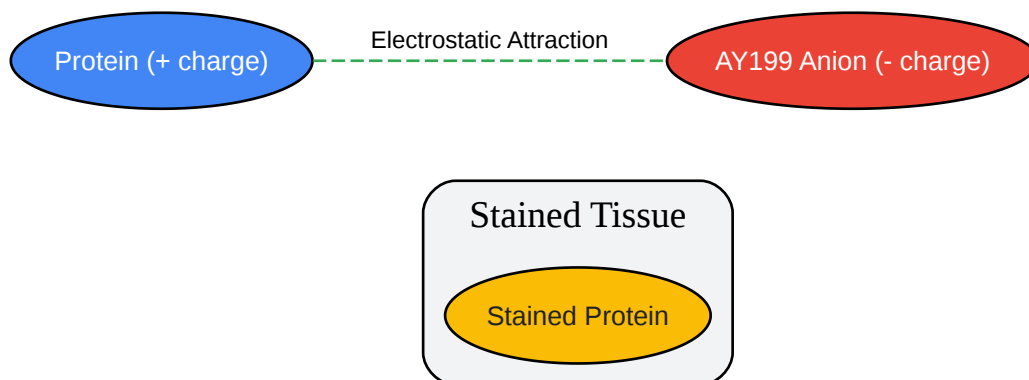
Expected Results:

- Nuclei: Blue/Purple

- Cytoplasm, muscle, connective tissue: Shades of yellow

Mechanism of Staining

The staining mechanism of **Acid Yellow 199**, as an acid dye, is based on electrostatic interactions.



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Caption: Electrostatic interaction between **Acid Yellow 199** and tissue proteins.

Potential Applications

Based on its properties as an acid dye, **Acid Yellow 199** could potentially be used in:

- Trichrome Staining: As a substitute for other yellow dyes in trichrome methods to stain cytoplasm and muscle.
- Counterstaining: As a general cytoplasmic counterstain in conjunction with nuclear stains like hematoxylin.
- Connective Tissue Staining: To highlight collagen and other extracellular matrix components.

Further research and methods development are required to validate these potential applications and establish standardized protocols.

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